A Comparative Guide to the Advanced Spectroscopic Characterization of 4-(6-hydroxyhexyloxy)phenol

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Compound of Interest

Compound Name:	*4-(6-Hydroxyhexyloxy)phenol*
CAS No.:	*142627-91-6*
Cat. No.:	*B114777*

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This guide provides an in-depth, comparative analysis of advanced spectroscopic techniques for the unambiguous structural elucidation of **4-(6-hydroxyhexyloxy)phenol**. Designed for researchers, scientists, and professionals in drug development, this document moves beyond procedural lists to explain the causality behind experimental choices, ensuring a robust and self-validating approach to molecular characterization. We will explore how a synergistic application of Mass Spectrometry, Infrared Spectroscopy, and a suite of 1D and 2D Nuclear Magnetic Resonance experiments provides a comprehensive and definitive structural portrait.

The Imperative for Multi-faceted Structural Verification

The molecule **4-(6-hydroxyhexyloxy)phenol** is a bifunctional organic compound, featuring a phenolic hydroxyl group and a primary alcohol, separated by a hexyl ether linkage. Its structure suggests potential applications as a monomer in polymer synthesis, a linker in drug-conjugate systems, or a precursor for more complex molecules. For any of these applications, particularly

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in regulated fields like pharmaceuticals, absolute certainty of its molecular structure is non-negotiable.

No single analytical technique can provide this level of certainty. Instead, a successful characterization relies on the convergence of evidence from multiple, orthogonal spectroscopic methods. Each technique probes different aspects of the molecule's constitution, and together they create a self-validating dataset that confirms the atomic connectivity and functional group arrangement.[1][2][3]

A Comparative Overview of Key Spectroscopic Techniques

The structural puzzle of **4-(6-hydroxyhexyloxy)phenol** can be solved by strategically combining the following techniques:

- Mass Spectrometry (MS): This is the first step, providing the molecular weight of the compound. High-Resolution Mass Spectrometry (HRMS) takes this further by yielding an exact mass, which allows for the determination of the molecular formula.[4] Fragmentation patterns observed in the mass spectrum can offer initial clues about the structural components, such as the presence of a phenolic ring.[5][6]

- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR is a rapid and effective method for identifying the functional groups present.[4] For our target molecule, we anticipate characteristic vibrational frequencies corresponding to the hydroxyl (-OH) groups, the aromatic ring (C=C), and the alkyl ether (C-O) linkage.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the cornerstone of structural elucidation, providing detailed information about the carbon-hydrogen framework.[4][7]

  - ^{1}H NMR: Differentiates the various types of protons in the molecule based on their chemical environment, provides their relative ratios through integration, and reveals neighboring protons through spin-spin splitting patterns.[8][9]

  - ^{13}C NMR: Complements the ^{1}H NMR by showing the number of distinct carbon environments.

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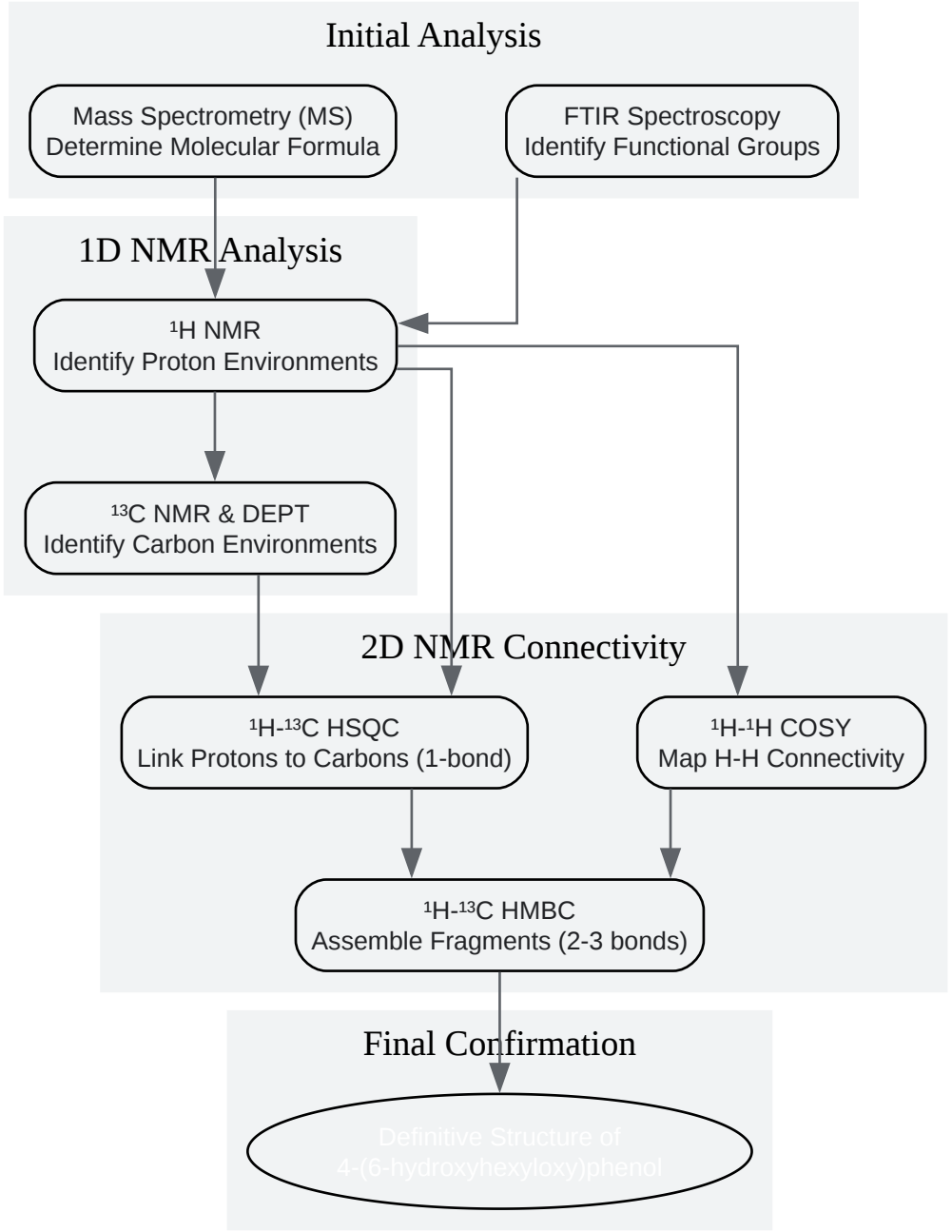
- 2D NMR (COSY, HSQC, HMBC): These powerful experiments map the connectivity between atoms. COSY identifies proton-proton couplings, HSQC correlates protons to their directly attached carbons, and HMBC reveals longer-range (2-3 bond) proton-carbon correlations, which are critical for piecing together the molecular skeleton.[10][11][12]

The logical workflow for this characterization process is outlined below.



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Caption: Integrated workflow for the structural characterization of **4-(6-hydroxyhexyloxy)phenol**.

Experimental Protocols and Data Analysis

High-Resolution Mass Spectrometry (HRMS)

Causality: Electrospray Ionization (ESI) is chosen as a soft ionization technique to minimize fragmentation and ensure the observation of the molecular ion, which is crucial for determining the molecular formula.[13]

Experimental Protocol:

- Sample Preparation: Dissolve 1 mg of **4-(6-hydroxyhexyloxy)phenol** in 1 mL of methanol.
- Instrumentation: Utilize an ESI-Time of Flight (ESI-TOF) mass spectrometer.
- Analysis Mode: Operate in positive ion mode to detect the protonated molecule $[M+H]^+$ or the sodium adduct $[M+Na]^+$.
- Infusion: Infuse the sample solution directly into the source at a flow rate of 5 µL/min.
- Data Acquisition: Acquire data over a mass range of m/z 100-500.

Data Presentation & Interpretation:

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Parameter	Observed Value	Interpretation
Molecular Formula	$C_{12}H_{18}O_3$	Corresponds to a calculated exact mass of 210.1256 Da.
Observed Ion $[M+H]^+$	m/z 211.1329	Confirms the molecular weight of 210. The high resolution distinguishes it from other possible formulas.
Key Fragmentation Ions	m/z 111 $(C_6H_7O_2)^+$, m/z 94 $(C_6H_6O)^+$	Suggests cleavage of the hexyl chain and the presence of a dihydroxybenzene-type fragment and a phenol fragment.[14][15]

The HRMS data confidently establishes the molecular formula as $C_{12}H_{18}O_3$, providing the foundational piece of the puzzle.

Fourier-Transform Infrared (FTIR) Spectroscopy

Causality: An Attenuated Total Reflectance (ATR) accessory is used for rapid analysis of the solid sample without extensive preparation, providing a clear spectrum of the fundamental vibrations that correspond to the molecule's functional groups.

Experimental Protocol:

- Sample Preparation: Place a small amount of the solid **4-(6-hydroxyhexyloxy)phenol** directly onto the ATR crystal.
- Instrumentation: Use an FTIR spectrometer equipped with a diamond ATR accessory.
- Data Acquisition: Collect the spectrum from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1}. Average 32 scans to improve the signal-to-noise ratio.

Data Presentation & Interpretation:

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Wavenumber (cm^{-1})	Intensity	Assignment	Interpretation
3350 (broad)	Strong	O-H Stretch (Hydrogen-bonded)	Confirms the presence of hydroxyl (-OH) groups, characteristic of both the phenol and the primary alcohol.[15] [16]
3030	Medium	Aromatic C-H Stretch	Indicates the presence of a benzene ring.
2935, 2860	Strong	Aliphatic C-H Stretch	Confirms the presence of the saturated hexyl chain.
1510, 1470	Strong	Aromatic C=C Bending	Further evidence for the aromatic ring.
1230, 1075	Strong	C-O Stretch (Aryl ether and Alkyl ether)	Confirms the presence of the ether linkage. Phenyl alkyl ethers typically show two such bands.[17]

The FTIR spectrum provides qualitative confirmation of all expected functional groups: hydroxyl, aromatic ring, and ether.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: Deuterated chloroform ($CDCl_3$) is a common solvent that dissolves the compound well and provides a clean spectral window. A high-field (e.g., 500 MHz) spectrometer is used to achieve better signal dispersion, which is essential for resolving the complex multiplets of the alkyl chain protons.

Experimental Protocol:

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- Sample Preparation: Dissolve ~10 mg of the sample in 0.6 mL of $CDCl_3$ containing 0.03% Tetramethylsilane (TMS) as an internal standard.
- Instrumentation: A 500 MHz NMR spectrometer.
- ^1H NMR Acquisition: Acquire a standard proton spectrum with 16 scans.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum with 1024 scans.
- 2D NMR Acquisition: Run standard COSY, HSQC, and HMBC experiments using predefined parameter sets, optimizing the spectral width to cover all relevant signals.

Data Presentation & Interpretation:

Table 1: ^1H NMR Data (500 MHz, $CDCl_3$)

Label	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
a	6.82	d, J=9.0 Hz	2H	Ar-H (ortho to O)
b	6.75	d, J=9.0 Hz	2H	Ar-H (meta to O)
c	4.90 (broad s)	s	1H	Ar-OH
d	3.90	t, J=6.5 Hz	2H	-O-CH_2-
e	3.65	t, J=6.6 Hz	2H	-CH_2-OH
f	1.78	p, J=6.7 Hz	2H	-O-CH_2-CH_2-
g	1.58	p, J=6.8 Hz	2H	-CH_2-CH_2-OH
h, i	1.48 - 1.35	m	4H	-$(CH_2)_2$-
j	1.65 (broad s)	s	1H	-CH_2-OH

- Interpretation: The aromatic region shows a classic AA'BB' system for a 1,4-disubstituted benzene ring.[18] The signals at 3.90 ppm and 3.65 ppm are triplets, indicating they are CH_2 groups adjacent to other CH_2 groups, and their downfield shifts are characteristic of

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attachment to an oxygen atom.[17][19] The broad singlets for the -OH protons are typical and their signals would disappear upon a D_2O shake.[15]

Table 2: ^{13}C NMR Data (125 MHz, $CDCl_3$)

Label	Chemical Shift (δ, ppm)	Assignment
1	153.2	Ar-C-OH
2	149.8	Ar-C-O-
3	116.0	Ar-CH (ortho to O)
4	115.5	Ar-CH (meta to O)
5	68.2	-O-CH_2-
6	62.8	-CH_2-OH
7	32.7	-CH_2-CH_2-OH
8	29.3	-O-CH_2-CH_2-
9	26.0	-$(CH_2)_2$-
10	25.8	-$(CH_2)_2$-

- Interpretation: The six distinct carbon signals confirm the structure. The two signals around 150 ppm are characteristic of aromatic carbons attached to oxygen.[19] The signals at 68.2 and 62.8 ppm are typical for aliphatic carbons bonded to oxygen.[17]

2D NMR: Assembling the Final Structure

- ^1H-^1H COSY: This experiment would show correlations between adjacent protons, confirming the connectivity of the entire hexyl chain: d ↔ f ↔ i ↔ h ↔ g ↔ e. It would also show a correlation between aromatic protons a and b.

- ^1H-^{13}C HSQC: This spectrum definitively links each proton to its carbon. For example, it would show a cross-peak between the proton signal at 3.90 ppm (d) and the carbon signal at 68.2 ppm (5), confirming the -O-CH_2- assignment.[20][21]

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- ^{1}H-^{13}C HMBC: This is the final and most crucial experiment for connecting the molecular fragments.[22][23][24] Key correlations would be observed that bridge non-protonated atoms or heteroatoms.

Caption: Key HMBC correlations confirming the connectivity of **4-(6-hydroxyhexyloxy)phenol**.

- Key HMBC Interpretation:
  - A correlation from the protons of the ether-linked methylene group (d, δ 3.90) to the aromatic carbon (2, δ 149.8) bridges the aliphatic chain to the aromatic ring via the ether oxygen. This is a three-bond (^{3}JCH) correlation (H-C-O-C).
  - A correlation from the aromatic protons (a, δ 6.82) back to the same ether-linked carbon (5, δ 68.2) provides reciprocal confirmation.
  - A correlation from the protons of the terminal methylene group (e, δ 3.65) to its neighboring carbon (7, δ 32.7) confirms the end of the alkyl chain.

These correlations, especially the H-C-O-C linkage, are impossible to determine from 1D NMR or COSY alone and are definitive proof of the overall molecular assembly.

Conclusion

The structural characterization of **4-(6-hydroxyhexyloxy)phenol** is comprehensively achieved through the synergistic application of advanced spectroscopic techniques. High-resolution mass spectrometry provides the exact molecular formula, while FTIR confirms the presence of the required functional groups. The detailed framework is then meticulously constructed using a suite of NMR experiments. ^{1}H and ^{13}C NMR provide the inventory of atoms in their respective environments. Finally, 2D NMR experiments, particularly the long-range correlations from HMBC, serve as the definitive evidence that pieces together the aromatic ring, the ether linkage, and the hydroxy-hexyl chain into the single, unambiguous structure of **4-(6-hydroxyhexyloxy)phenol**. This multi-technique, self-validating approach represents the gold standard for molecular characterization in modern chemical and pharmaceutical research.

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